

Commercial Availability and Technical Guide: 3-(Trifluoromethyl)benzamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzamide

Cat. No.: B157546

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **3-(Trifluoromethyl)benzamide**, a key building block in medicinal chemistry and materials science. This document includes a summary of commercial suppliers, detailed experimental protocols for its synthesis, and visual representations of relevant chemical processes and signaling pathways.

Commercial Sourcing of 3-(Trifluoromethyl)benzamide

3-(Trifluoromethyl)benzamide is readily available from a variety of chemical suppliers. The purity of the commercially available compound is typically high, often exceeding 98%. Researchers can procure this chemical in quantities ranging from grams to kilograms, catering to both small-scale laboratory research and larger-scale drug development needs. Below is a summary of representative suppliers and their product offerings.

Supplier	Catalog Number	Purity	Available Quantities	CAS Number
Thermo Scientific	10795711	98%	5 g	1801-10-1
Sigma-Aldrich	548146	98%	- (Discontinued)	1801-10-1
Matrix Scientific	005389	-	5 g, 25 g, 100 g	1801-10-1
Santa Cruz Biotechnology	sc-280004	≥98%	-	1801-10-1
Abound Chem	-	-	5 g	-
CookeChem	-	98%	-	1801-10-1
J & K SCIENTIFIC LTD.	-	98%	5 g, 25 g	1801-10-1
Alfa Aesar	B20049	98%	5 g	1801-10-1
Energy Chemical	-	98%	5 g, 25 g	1801-10-1

Note: Availability and pricing are subject to change. Please consult the suppliers' websites for the most current information. While some suppliers list CAS 349-97-3, this appears to be for an isomer and 1801-10-1 is the correct CAS number for **3-(Trifluoromethyl)benzamide**.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₆ F ₃ NO	
Molecular Weight	189.13 g/mol	[1]
Melting Point	124-127 °C (lit.)	[2]
Appearance	White solid	[3]
SMILES	NC(=O)c1ccccc(c1)C(F)(F)F	[1]
InChI Key	XBGXGCOLWCMVOI-UHFFFAOYSA-N	[1]

Experimental Protocols

The trifluoromethyl group is a valuable pharmacophore in drug discovery due to its ability to enhance metabolic stability, binding affinity, and lipophilicity.^[4] **3-(Trifluoromethyl)benzamide** serves as a crucial intermediate in the synthesis of various pharmaceutically active molecules.

Synthesis of **3-(Trifluoromethyl)benzamide** via Hydrolysis of **3-(Trifluoromethyl)benzonitrile**

A common and straightforward method for the preparation of **3-(Trifluoromethyl)benzamide** is the hydrolysis of the corresponding nitrile. The following protocol is a representative example based on similar documented procedures.

Materials:

- 3-(Trifluoromethyl)benzonitrile
- Sodium hydroxide (NaOH)
- Water
- Hydrochloric acid (HCl) for neutralization
- Suitable organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

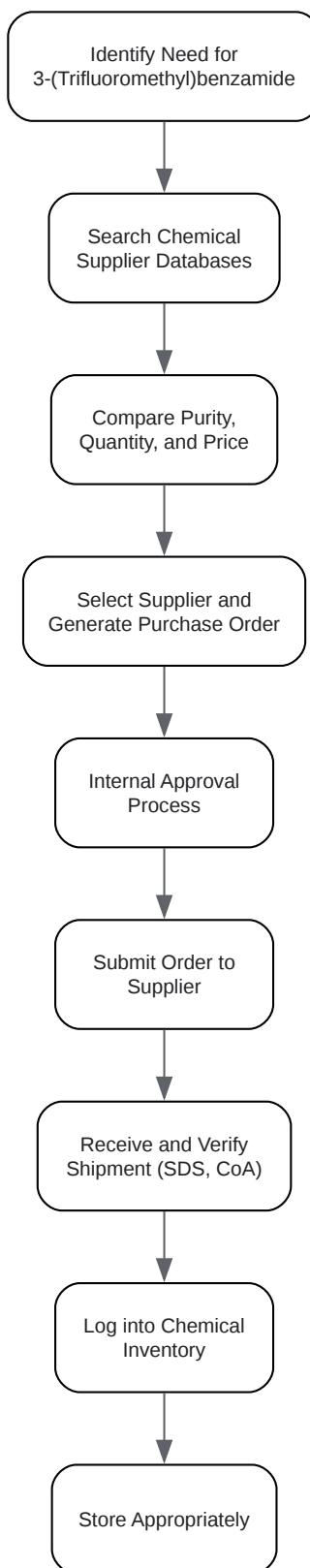
- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-(Trifluoromethyl)benzonitrile in an aqueous solution of sodium hydroxide (e.g., 2 M).
- Heat the reaction mixture to reflux (approximately 100 °C) and maintain for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Acidify the reaction mixture with hydrochloric acid until a white precipitate forms.

- Collect the solid product by vacuum filtration and wash with cold water.
- For further purification, the crude product can be recrystallized from a suitable solvent system (e.g., ethanol/water).
- Dry the purified **3-(Trifluoromethyl)benzamide** under vacuum to yield a white solid.

Visualization of Key Processes

Chemical Procurement Workflow

The following diagram illustrates a typical workflow for procuring a chemical like **3-(Trifluoromethyl)benzamide** for research purposes.

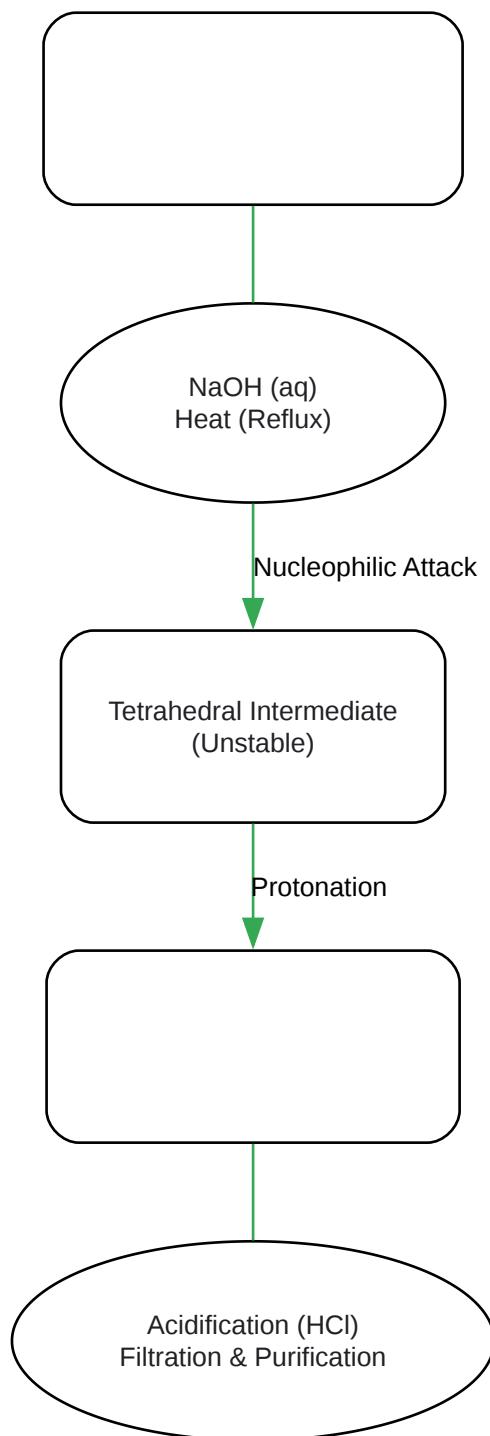


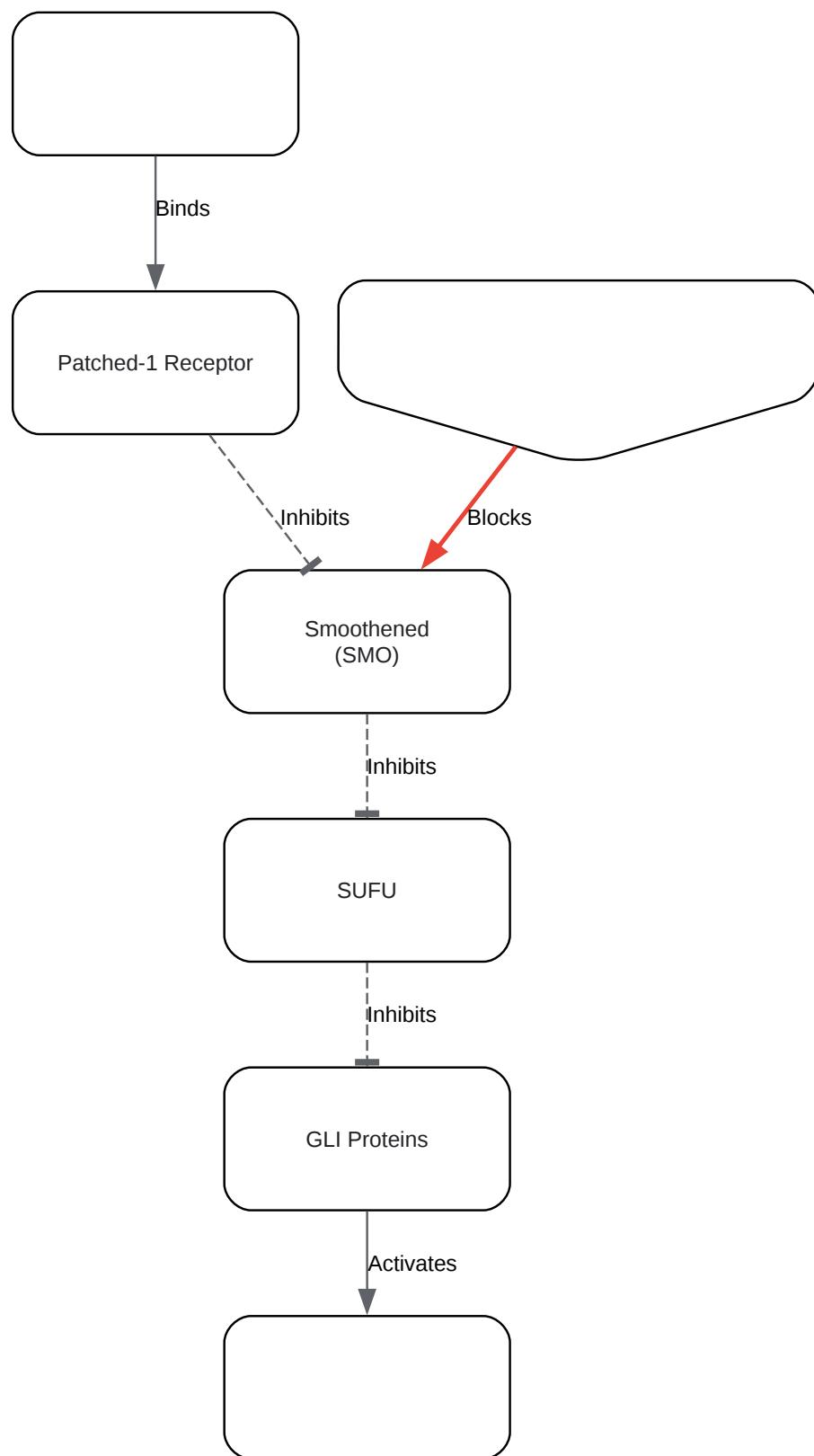
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Figure 1. A streamlined workflow for the procurement of laboratory chemicals.

Synthetic Pathway: Hydrolysis of a Benzonitrile

This diagram outlines the general chemical transformation for the synthesis of a benzamide from its corresponding benzonitrile precursor.



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- To cite this document: BenchChem. [Commercial Availability and Technical Guide: 3-(Trifluoromethyl)benzamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b157546#commercial-availability-of-3-trifluoromethyl-benzamide>]

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